

# Technical support and resources for Medmain users

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## Compound of Interest

Compound Name: Medmain  
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## Medmain Technical Support Center

Welcome to the **Medmain** Technical Support Center. This resource is designed to provide researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions to ensure a seamless experience with our platform.

## Frequently Asked Questions (FAQs)

Here are answers to some common questions about using the **Medmain** platform.

Q1: What are the recommended system requirements for accessing the **Medmain** platform?

A1: For optimal performance, we recommend using a computer with at least 4GB of RAM and a modern web browser such as the latest versions of Google Chrome or Mozilla Firefox. Internet Explorer and Microsoft Edge are not recommended. The platform is compatible with both Windows and Mac operating systems.[1] A stable, high-speed internet connection is crucial for uploading and viewing large whole-slide images.[2]

Q2: Which whole-slide image file formats are compatible with the **Medmain** platform?

A2: Our platform supports a variety of common whole-slide image formats, including SVS (Leica), NDPI (Hamamatsu Photonics), JPEG, and TIFF.[1] If you are using a different format, please contact our support team to discuss potential conversion options.

Q3: How is data security and patient privacy managed on the **Medmain** cloud platform?

A3: We prioritize the security and privacy of your data. Our platform is built on Amazon Web Services (AWS) for robust storage and utilizes Auth0 for secure authentication. All data transmission is encrypted, and we have measures in place to prevent unauthorized access and monitor for any potential threats.[1]

Q4: Can I integrate the **Medmain** platform with my existing Laboratory Information System (LIS) or Electronic Health Record (EHR)?

A4: Currently, you can easily link to cases on the **Medmain** platform from your electronic medical records by including the URL.[1] We are actively working on deeper, system-level integrations with major LIS and EHR providers. Please contact our sales team to discuss your specific integration needs.

Q5: What are the key features of the **Medmain** AI analysis modules?

A5: Our AI models are developed using deep learning on extensive datasets of pathological images.[3] These models can assist in tasks such as identifying and classifying epithelial tumors in various tissues, including the stomach, colon, and breast, and detecting neoplastic cells in cytology specimens.[4][5] The AI acts as a supportive tool to enhance the efficiency and accuracy of pathological analysis.[6]

## Troubleshooting Guides

This section provides step-by-step solutions to specific technical issues you may encounter during your experiments.

### Issue 1: Whole-Slide Image Upload Failure

Symptoms:

- The image upload process fails to complete.
- You receive an error message such as "Upload Failed" or "Invalid File Format."

#### Possible Causes:

- The image file format is not supported.
- The file size is excessively large, leading to a timeout.
- An unstable internet connection is interrupting the upload.
- The file may be corrupted.

#### Resolution Steps:

- **Verify File Format:** Ensure your whole-slide image is in a supported format (SVS, NDPI, JPEG, or TIFF).[1]
- **Check Internet Connection:** A stable, high-speed connection is necessary for large file uploads.[2] If your connection is unstable, try uploading at a different time or from a location with a more reliable network.
- **Compress File (if applicable):** For very large TIFF or JPEG files, consider using a lossless compression method before uploading.
- **Check for File Corruption:** Try opening the image file on your local machine with a compatible viewer to ensure it is not corrupted.
- **Contact Support:** If the issue persists, please contact our technical support team and provide the filename, format, and a description of the error message.

## Issue 2: Slow Image Viewer Performance

#### Symptoms:

- Lag when panning or zooming in the image viewer.
- Images take a long time to load or appear pixelated.

**Possible Causes:**

- Insufficient local computer memory (RAM).
- An outdated web browser.
- Slow internet connection.
- High server load (rare).

**Resolution Steps:**

- **Check System Requirements:** Ensure your computer meets the recommended 4GB of RAM. [\[1\]](#)
- **Update Your Browser:** Make sure you are using the latest version of Google Chrome or Mozilla Firefox.
- **Clear Browser Cache:** Clearing your browser's cache and cookies can sometimes resolve performance issues.
- **Test Internet Speed:** Run an internet speed test to confirm your connection meets the requirements for handling large image data.
- **Reduce Concurrent Tabs:** Close unnecessary browser tabs and applications to free up system resources.

## Issue 3: AI Analysis Results Not Displaying

**Symptoms:**

- The AI analysis completes, but no results or overlays are shown on the image.
- An error message related to the AI analysis is displayed.

**Possible Causes:**

- The tissue type is not yet supported by our current AI modules.

- Poor image quality (e.g., out-of-focus regions, significant artifacts) may hinder the AI's ability to process the image.[7]
- The specific analysis module was not correctly selected.

#### Resolution Steps:

- **Confirm Supported Tissue Type:** Check our documentation to ensure the tissue type in your slide is supported by the selected AI analysis module. **Medmain's** AI can currently determine tissues of the stomach, colon, breast, lung, and pancreas, as well as cells of the uterine cervix.[8]
- **Assess Image Quality:** Review the whole-slide image for any quality issues such as blurriness or significant staining artifacts that might interfere with the analysis.
- **Re-run Analysis:** Double-check that you have selected the correct AI module for your intended analysis and try running the process again.
- **Contact Support:** If the problem persists, please provide the case ID and a screenshot of the issue to our support team for further investigation.

## Experimental Protocols

Below is a detailed methodology for a common experiment utilizing the **Medmain** platform.

### Experiment: Quantification of Immune Cell Infiltration in Tumor Microenvironment

**Objective:** To quantify the density of CD8+ T-cells within the tumor microenvironment of breast cancer biopsies using **Medmain's** AI-powered platform.

#### Methodology:

- **Slide Preparation:** Formalin-fixed, paraffin-embedded (FFPE) breast cancer tissue sections (4 µm thick) are stained with an anti-CD8 antibody using standard immunohistochemistry (IHC) protocols.
- **Whole-Slide Imaging:** The stained slides are digitized at 40x magnification using a compatible whole-slide scanner to generate SVS files.

- **Data Upload:** The SVS files are uploaded to the **Medmain** cloud platform. Associated case information, such as patient de-identified ID and diagnosis, is also entered.
- **Tumor Annotation:** A pathologist manually annotates the tumor regions on the whole-slide images using the platform's drawing tools.
- **AI-Assisted Cell Counting:** The "Immune Cell Counter" AI module is selected and applied to the annotated tumor regions. The AI is configured to detect and count CD8+ stained cells.
- **Data Export:** The quantitative results, including the total number of CD8+ cells and the area of the annotated region, are exported from the platform as a CSV file.
- **Data Analysis:** The density of CD8+ cells (cells/mm<sup>2</sup>) is calculated for each sample.

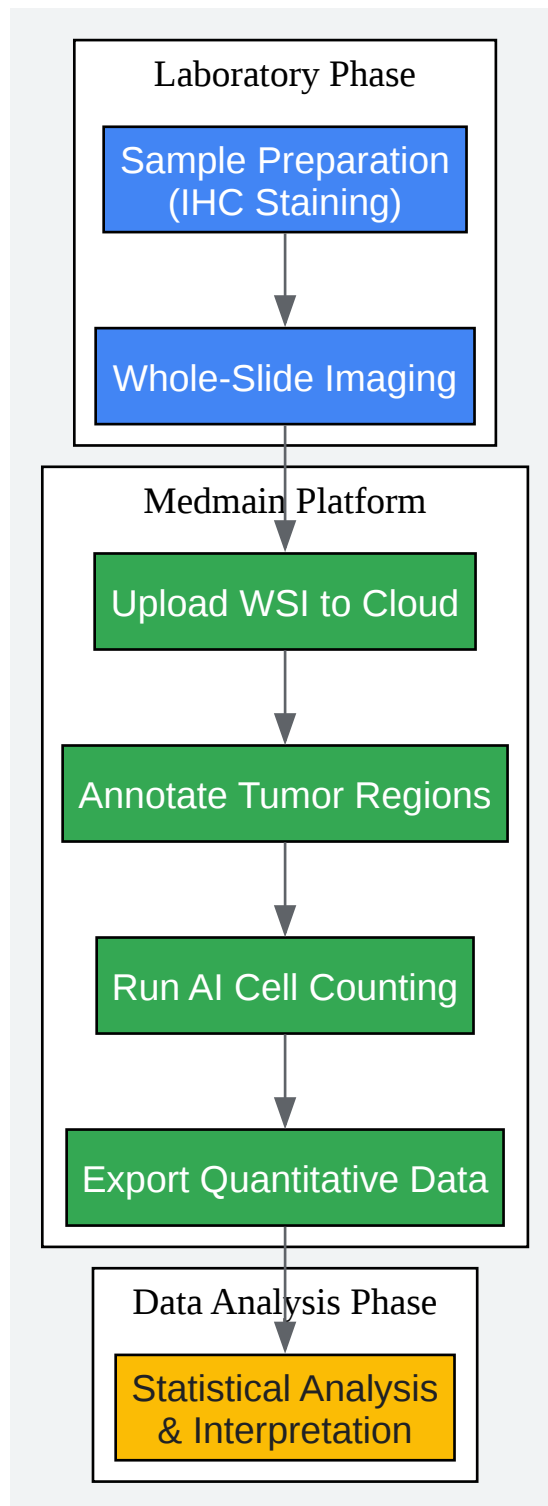
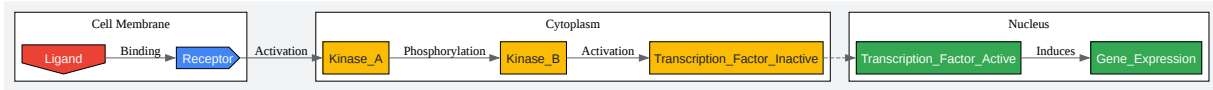
## Quantitative Data Summary

The following table presents sample data from the experiment described above.

Sample ID	Tumor Area (mm <sup>2</sup> )	CD8+ Cell Count	CD8+ Cell Density (cells/mm <sup>2</sup> )
BC-001	12.5	6,250	500
BC-002	15.2	9,880	650
BC-003	9.8	3,430	350
BC-004	18.1	14,480	800

## Visualizations

### Signaling Pathway Diagram




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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

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